

Navigating the Acquisition of 3-Fluorohexane: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 3-Fluorohexane

Cat. No.: B15470547

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For researchers, scientists, and professionals in drug development, the acquisition of specific chemical entities is a critical starting point for innovation. This technical guide provides an in-depth overview of the commercial availability, potential suppliers, and procurement strategies for **3-Fluorohexane** (CAS Number: 52688-75-2), a molecule of interest in synthetic and medicinal chemistry. Due to its limited commercial availability, this guide also details pathways for custom synthesis and provides relevant physicochemical data and a representative experimental protocol.

Commercial Availability and Direct Suppliers

Direct commercial availability of **3-Fluorohexane** is highly limited. An initial search of chemical supplier databases indicates that it is not a widely stocked compound. The following table summarizes the identified potential supplier. Researchers are advised to contact the supplier directly to inquire about availability, purity, lead times, and pricing, as this information is not readily available in public catalogs.

Supplier	Contact Information	Country	Notes
Narchem Corporation	--INVALID-LINK--	United States	Listed as a supplier in chemical databases. Direct inquiry is necessary to confirm stock and product specifications.

Physicochemical Properties of 3-Fluorohexane

Understanding the physical and chemical properties of **3-Fluorohexane** is essential for its application in research and development. The following table compiles key data for this compound.

Property	Value	Source
Molecular Formula	C ₆ H ₁₃ F	PubChem[1]
Molecular Weight	104.17 g/mol	PubChem[1]
CAS Number	52688-75-2	PubChem[1]
Boiling Point	87.88°C (estimated)	ChemicalBook
Melting Point	-104°C	ChemicalBook
Density	0.8125 (estimated)	ChemicalBook
Refractive Index	1.3689	ChemicalBook

Procurement Workflow for 3-Fluorohexane

Given the scarcity of off-the-shelf **3-Fluorohexane**, a strategic approach to procurement is necessary. The following diagram outlines a logical workflow for researchers seeking to obtain this compound, from initial supplier checks to custom synthesis projects.

Caption: A workflow diagram illustrating the decision-making process for obtaining **3-Fluorohexane**.

Custom Synthesis: A Viable Alternative

For many research applications requiring **3-Fluorohexane**, custom synthesis will be the most practical or only option. This involves contracting a specialized chemical synthesis company, often a Contract Research Organization (CRO), to prepare the compound on a fee-for-service basis.

Key Steps in Custom Synthesis:

- **Identify and Vet CROs:** Seek out companies with expertise in fluorination chemistry and small molecule synthesis.
- **Request Quotations:** Provide the CAS number, desired quantity, required purity, and any necessary analytical data (e.g., NMR, LC-MS).
- **Technical Evaluation:** The CRO will propose a synthetic route and provide a quote based on the complexity, number of steps, and cost of starting materials.
- **Project Initiation:** Upon agreement, the CRO will commence the synthesis project.
- **Reporting and Delivery:** Reputable CROs provide regular progress updates and deliver the final compound with a comprehensive Certificate of Analysis.

Companies Offering Custom Organic Synthesis Services:

- Moravek, Inc.[\[2\]](#)
- Enamine[\[3\]](#)
- Charles River Laboratories[\[4\]](#)
- Life Chemicals[\[5\]](#)
- BioActs[\[6\]](#)

- Otava Chemicals[7]

Experimental Protocol: Synthesis of Alkyl Fluorides from Secondary Alcohols

While a specific, published protocol for the synthesis of **3-Fluorohexane** is not readily available, a common and effective method for converting secondary alcohols to alkyl fluorides is through the use of diethylaminosulfur trifluoride (DAST). The following is a general procedure adapted from established methodologies for this type of transformation.[8][9][10] The likely precursor for the synthesis of **3-Fluorohexane** would be 3-hexanol.

Reaction:

- Reactants: 3-Hexanol, Diethylaminosulfur Trifluoride (DAST)
- Solvent: Dichloromethane (DCM)
- Product: **3-Fluorohexane**

Procedure:

- A solution of 3-hexanol (1.0 equivalent) in anhydrous dichloromethane (approx. 20 volumes) is prepared in a dry flask under an inert atmosphere (e.g., nitrogen or argon).
- The solution is cooled to -78°C using a dry ice/acetone bath.
- Diethylaminosulfur trifluoride (DAST) (1.2 equivalents) is added dropwise to the cooled solution with stirring.[8]
- After the addition is complete, the reaction mixture is allowed to slowly warm to room temperature and stirred for approximately 2 hours.[8]
- The progress of the reaction should be monitored by Thin Layer Chromatography (TLC).
- Upon completion, the reaction is carefully quenched by the slow addition of a saturated aqueous solution of sodium bicarbonate (NaHCO₃).

- The mixture is transferred to a separatory funnel, and the organic layer is collected. The aqueous layer is extracted twice more with dichloromethane.
- The combined organic layers are washed sequentially with water and brine, then dried over anhydrous sodium sulfate.[8]
- The drying agent is removed by filtration, and the solvent is evaporated under reduced pressure.
- The resulting crude product is purified by column chromatography on silica gel to yield pure **3-Fluorohexane**.

Safety Considerations:

- DAST is a moisture-sensitive and thermally unstable reagent that can react violently with water.[10] It should be handled with extreme caution in a well-ventilated fume hood by trained personnel.
- The reaction should be conducted under an inert atmosphere to prevent moisture from entering the reaction vessel.
- Appropriate personal protective equipment (PPE), including safety glasses, lab coat, and gloves, is mandatory.

This technical guide provides a comprehensive overview for researchers and drug development professionals on the acquisition of **3-Fluorohexane**. While direct purchase options are limited, custom synthesis offers a reliable pathway to obtain this compound for research and development purposes. The provided physicochemical data and representative experimental protocol should serve as a valuable resource for planning and executing studies involving **3-Fluorohexane**.

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